Technical Guide: Modulators of Mammalian Target of Rapamycin (mTOR)

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Compound of Interest

Compound Name:	*CP102*
CAS No.:	*126055-13-8*
Cat. No.:	*B160784*

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This guide provides a detailed overview of selected inhibitors and activators of mTOR, a pivotal serine/threonine kinase that regulates cell growth, proliferation, and survival.

Quantitative Data on mTOR Modulators

The following table summarizes key quantitative data for well-characterized mTOR inhibitors and a common cellular activator.

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Compound	Modulator Type	Target	IC50 / EC50	Binding Affinity (Kd)	Mechanism of Action	Reference
Rapamycin (Sirolimus)	Inhibitor	mTORC1	IC50: ~0.1 nM	Kd: ~0.2 nM (for FKBP12)	Allosteric inhibitor; forms a complex with FKBP12 to bind to the FRB domain of mTOR.	
Torin 1	Inhibitor	mTORC1/ mTORC2	IC50: ~2 nM	Kd: ~1.8 nM	ATP-competitive inhibitor; acts directly on the mTOR kinase domain.	
Everolimus	Inhibitor	mTORC1	IC50: ~1.6-2.4 nM	N/A	Allosteric inhibitor; derivative of rapamycin with a similar mechanism.	
MHY1485	Activator	mTOR	EC50: ~2 µM	N/A	Small molecule activator that inhibits the fusion	

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	of autophagosomes with lysosomes, leading to mTOR activation.

Key Experimental Protocols

Detailed methodologies for studying mTOR modulation are crucial for reproducible research.

2.1. In Vitro mTOR Kinase Assay

This protocol is designed to measure the direct inhibitory effect of a compound on mTOR kinase activity.

- Objective: To determine the IC50 value of a test compound against mTOR.
- Materials:
  - Recombinant human mTOR protein.
  - Substrate: PHAS-I/4E-BP1 (a direct substrate of mTORC1).
  - ATP, [γ-^{32}P]ATP.
  - Kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 1 mM EGTA, 10 mM $MgCl_2$, 2 mM DTT).
  - Test compounds dissolved in DMSO.
  - Phosphocellulose paper.
  - Scintillation counter.
- Procedure:

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- Prepare a reaction mixture containing the kinase buffer, recombinant mTOR, and the substrate protein.
- Add the test compound at various concentrations (typically a serial dilution). A DMSO control is run in parallel.
- Incubate for 10 minutes at room temperature to allow compound binding.
- Initiate the kinase reaction by adding a mixture of ATP and [γ-^{32}P]ATP.
- Allow the reaction to proceed for 20-30 minutes at 30°C.
- Stop the reaction by spotting a portion of the reaction mixture onto phosphocellulose paper.
- Wash the paper extensively with phosphoric acid to remove unincorporated [γ-^{32}P]ATP.
- Measure the incorporated radioactivity using a scintillation counter.
- Calculate the percentage of inhibition for each compound concentration relative to the DMSO control and determine the IC50 value using non-linear regression analysis.

2.2. Western Blot Analysis for mTOR Pathway Activation

This protocol assesses the effect of a compound on mTOR signaling within a cellular context.

- Objective: To measure the phosphorylation status of downstream mTOR effectors (e.g., p70S6K, 4E-BP1) in response to a modulator.
- Materials:
  - Cell line of interest (e.g., HEK293T, MCF-7).
  - Cell culture medium and serum.
  - Test compound.
  - Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors.

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- Primary antibodies (e.g., anti-phospho-p70S6K (Thr389), anti-total-p70S6K, anti-phospho-4E-BP1 (Thr37/46), anti-total-4E-BP1, anti-Actin).
- HRP-conjugated secondary antibodies.
- Chemiluminescence substrate.
- Protein electrophoresis and blotting equipment.

- Procedure:
  - Plate cells and grow to 70-80% confluency.
  - Serum-starve the cells for several hours to reduce basal mTOR activity, if necessary.
  - Treat the cells with the test compound or vehicle control for the desired time.
  - Lyse the cells on ice using lysis buffer.
  - Determine protein concentration using a BCA or Bradford assay.
  - Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
  - Block the membrane (e.g., with 5% non-fat milk or BSA in TBST).
  - Incubate with primary antibodies overnight at 4°C.
  - Wash and incubate with HRP-conjugated secondary antibodies.
  - Detect the signal using a chemiluminescence substrate and an imaging system.
  - Quantify band intensities and normalize the phosphorylated protein levels to the total protein levels.

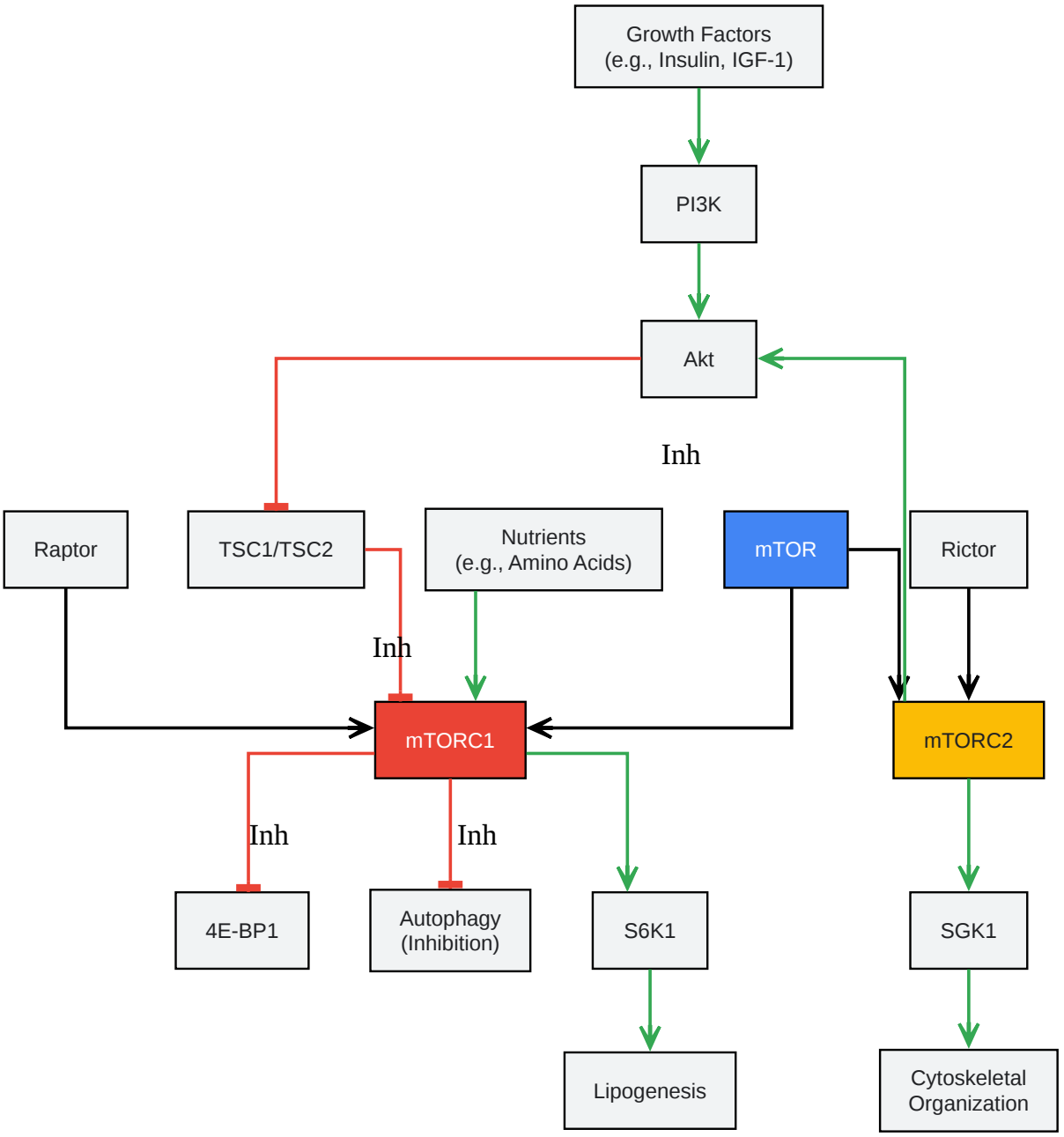
Signaling Pathways and Experimental Visualizations

3.1. Simplified mTOR Signaling Pathway

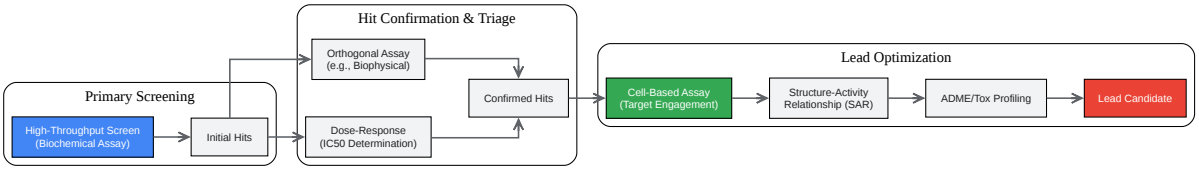
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The following diagram illustrates the central role of mTOR in two distinct complexes, mTORC1 and mTORC2, and highlights key upstream inputs and downstream outputs.

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